

# Application Notes and Protocols: Calcium Iodate as an Oxidizing Agent in Organic Synthesis

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## Compound of Interest

Compound Name: Calcium iodate

Cat. No.: B1581256

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## Introduction

**Calcium iodate**,  $\text{Ca}(\text{IO}_3)_2$ , is an inorganic compound that is finding a niche application in organic synthesis, primarily as a co-catalyst in oxidative cyclization reactions. While not a universally employed bulk oxidizing agent, its unique properties contribute to efficient and green synthetic methodologies. This document provides detailed application notes and protocols for the use of **calcium iodate** in the synthesis of valuable heterocyclic compounds.

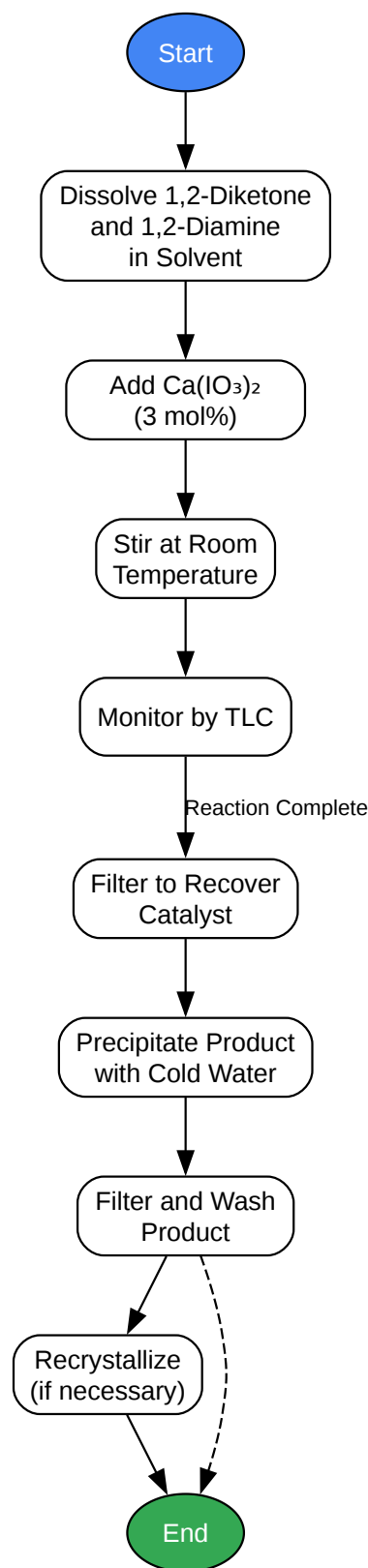
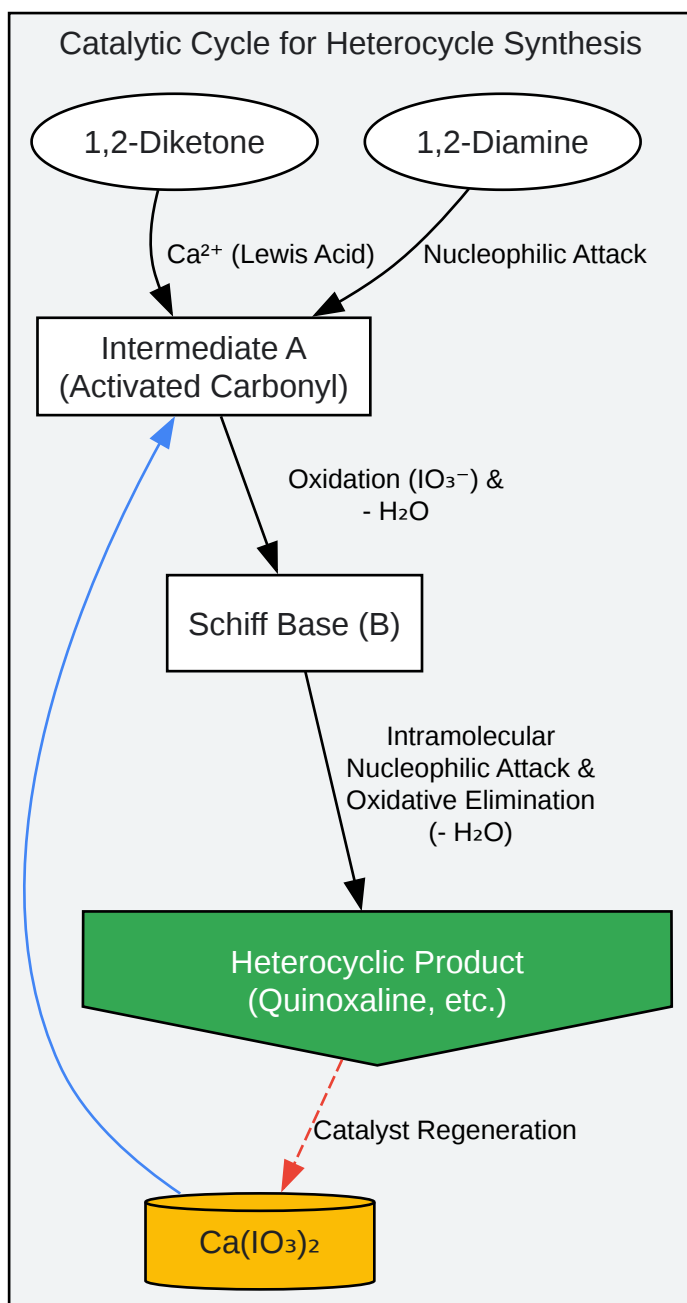
### Chemical and Physical Properties

Property	Value
CAS Number	7789-80-2[1]
Molecular Weight	389.88 g/mol [2]
Appearance	White to off-white powder
Solubility	Sparingly soluble in water, insoluble in alcohol[2]

## Application: Catalytic Synthesis of Heterocyclic Compounds

**Calcium iodate** has been effectively utilized as an inexpensive, stable, and recyclable catalyst for the one-pot synthesis of quinoxalines, pyrido[2,3-b]pyrazines, and 5,6-dicyano pyrazines.[3] The catalytic activity is attributed to the dual role of its constituent ions: the calcium ion ( $\text{Ca}^{2+}$ ) acts as a Lewis acid to activate carbonyl groups, while the iodate ion ( $\text{IO}_3^-$ ) serves as the oxidizing agent to facilitate the cyclization and aromatization.[3][4]

## Logical Relationship: Catalytic Cycle



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